

Application Notes and Protocols: Dibenzo-30-crown-10 in Supramolecular Polymer Construction

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Compound of Interest

Compound Name: *Dibenzo-30-crown-10*

Cat. No.: *B100617*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the role of **dibenzo-30-crown-10** (DB30C10) and its derivatives in the construction of supramolecular polymers. Detailed protocols for the synthesis, characterization, and application of these materials are outlined, with a focus on their stimuli-responsive and self-healing properties.

Introduction to Dibenzo-30-crown-10 in Supramolecular Chemistry

Dibenzo-30-crown-10 is a macrocyclic polyether that serves as an excellent host molecule for specific guest species, particularly paraquat (1,1'-dimethyl-4,4'-bipyridinium) and its derivatives. The formation of stable host-guest complexes between DB30C10-based monomers and complementary dicationic guests, such as bis-viologens, drives the self-assembly of linear supramolecular polymers. These non-covalent polymers exhibit unique properties, including responsiveness to external stimuli and the ability to self-heal, making them attractive for various applications in materials science and drug delivery.

The key interaction is the threading of the electron-deficient paraquat guest through the electron-rich cavity of the DB30C10 host, stabilized by C-H...O hydrogen bonds, π - π stacking, and ion-dipole interactions. By using bifunctional monomers, i.e., a bis(DB30C10) host and a bis-paraquat guest, long-chain supramolecular polymers can be readily formed in solution.

Key Host-Guest Systems and Their Properties

The stability and properties of the resulting supramolecular polymers are highly dependent on the specific host and guest molecules employed. The table below summarizes quantitative data for relevant host-guest complexation.

Host Monomer	Guest Monomer	Solvent	Association Constant (K _a) [M ⁻¹]	Degree of Polymerization (DP)	Molecular Weight (M _n) [kDa]	Reference
Bis(dibenzo-30-crown-10) cryptand	Dibenzyl paraquat	Dichloromethane	4.36 x 10 ⁵	-	-	[1]
Bis(dibenzo-30-crown-10) cryptand with C10 spacer	Bis-paraquat with C10 spacer	Dichloromethane	-	126	407	[1]
cis-DB30C10 diol	Paraquat	Not specified	-	-	-	[1]
trans-DB30C10 diol	Paraquat	Not specified	-	-	-	[1]

Experimental Protocols

Synthesis of a Bis(dibenzo-30-crown-10) Host Monomer

This protocol is adapted from the synthesis of related bis(crown ether) compounds and is a representative procedure.

Objective: To synthesize a bifunctional host monomer for supramolecular polymerization.

Materials:

- **Dibenzo-30-crown-10** diol
- Appropriate diether or dihalide linker (e.g., 1,10-dibromodecane)
- Sodium hydride (NaH)
- Anhydrous N,N-dimethylformamide (DMF)
- Standard glassware for organic synthesis
- Purification supplies (silica gel, solvents for chromatography)

Procedure:

- Dissolve **dibenzo-30-crown-10** diol in anhydrous DMF under an inert atmosphere (e.g., nitrogen or argon).
- Add sodium hydride (NaH) portion-wise to the solution at 0 °C to deprotonate the hydroxyl groups.
- Stir the reaction mixture at room temperature for 1 hour.
- Add the dihalide linker (e.g., 1,10-dibromodecane) dropwise to the reaction mixture.
- Heat the reaction to a specified temperature (e.g., 80 °C) and stir for 24-48 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with a suitable organic solvent (e.g., dichloromethane).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to obtain the pure bis(**dibenzo-30-crown-10**) host monomer.
- Characterize the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry.

Formation and Characterization of the Supramolecular Polymer

Objective: To form a linear supramolecular polymer and characterize its properties.

Materials:

- Bis(**dibenzo-30-crown-10**) host monomer
- Bis-paraquat guest monomer
- Anhydrous solvent (e.g., dichloromethane or a chloroform/acetonitrile mixture)
- NMR spectrometer
- Viscometer (e.g., Ubbelohde viscometer)
- Diffusion-Ordered Spectroscopy (DOSY) NMR capabilities

Procedure:

A. Supramolecular Polymerization:

- Dissolve equimolar amounts of the bis(**dibenzo-30-crown-10**) host and bis-paraquat guest in the chosen anhydrous solvent.
- Prepare a series of solutions with varying concentrations to study concentration-dependent properties.
- Allow the solutions to equilibrate.

B. ^1H NMR Spectroscopy:

- Acquire ^1H NMR spectra of the host, the guest, and the mixture at various concentrations.
- Observe changes in the chemical shifts of the aromatic protons of the crown ether and the bipyridinium protons of the guest to confirm complexation. Upfield shifts are typically observed for the guest protons upon inclusion in the crown ether cavity.

C. Viscosity Measurements:[1]

- Measure the specific viscosity of the supramolecular polymer solutions at different concentrations using a viscometer at a constant temperature.
- Plot the logarithm of the specific viscosity versus the logarithm of the concentration. A slope significantly greater than 1 (e.g., >3) at higher concentrations is indicative of the formation of high molecular weight polymers.[1]

D. Diffusion-Ordered Spectroscopy (DOSY):[2]

- Perform DOSY NMR experiments on the supramolecular polymer solutions.
- A decrease in the diffusion coefficient with increasing concentration confirms the formation of larger aggregates, i.e., supramolecular polymerization.[2]

Application Protocol: Stimuli-Responsive Behavior

Objective: To investigate the redox-responsive nature of the supramolecular polymer.[3]

Materials:

- Supramolecular polymer solution
- Oxidizing agent (e.g., hydrogen peroxide)
- Reducing agent (e.g., ascorbic acid)
- UV-Vis spectrophotometer
- Rheometer

Procedure:

- Prepare a solution of the supramolecular polymer of a concentration known to form a gel or a highly viscous solution.
- Redox-Induced Disassembly: Add an oxidizing agent to the solution. The viologen units will be oxidized, leading to a decrease in the host-guest binding affinity and disassembly of the polymer, resulting in a sol state.
- Monitor the sol-gel transition visually and by rheological measurements (a sharp decrease in storage modulus, G').
- Redox-Induced Assembly: To the resulting solution, add a reducing agent. This will reduce the viologen units back to their original state, restoring the host-guest interaction and leading to the re-formation of the gel.
- Monitor the gel formation visually and through rheology (an increase in G').

Application Protocol: Self-Healing Properties

Objective: To evaluate the self-healing capability of the supramolecular polymer hydrogel.[\[3\]](#)

Materials:

- Supramolecular polymer hydrogel
- Scalpel or razor blade
- Microscope
- Rheometer

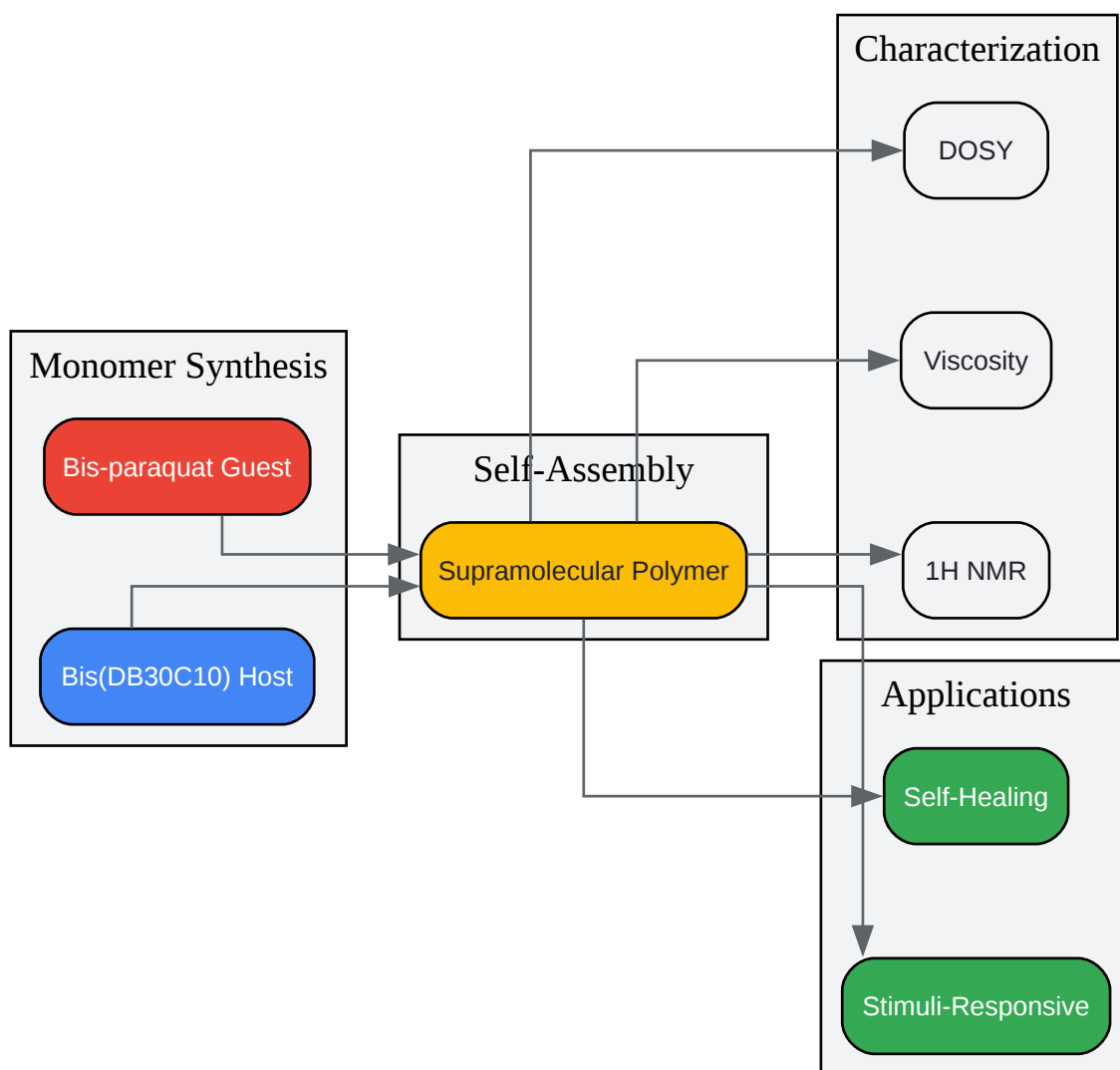
Procedure:

- Cast the supramolecular polymer into a mold to form a solid hydrogel.
- Cut the hydrogel into two separate pieces with a scalpel.
- Gently press the two cut surfaces together and allow them to remain in contact at room temperature.

- Periodically observe the interface under a microscope to monitor the disappearance of the cut.
- Quantitative Analysis (Rheology):
 - Measure the initial rheological properties (storage modulus, G') of the intact hydrogel.
 - Cut the sample and then press the pieces back together.
 - After a set healing time, re-measure the rheological properties.
 - Calculate the healing efficiency as the ratio of the recovered G' to the original G' .

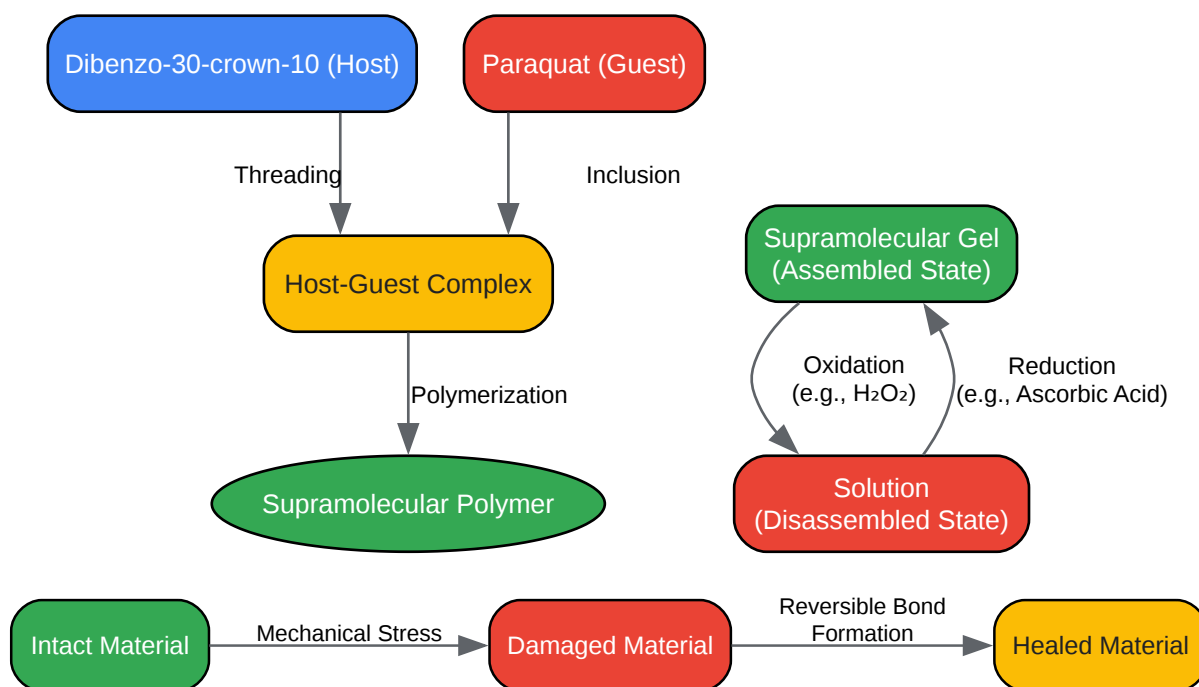
Visualizations

Logical Relationships and Workflows



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Caption: Overall workflow from monomer synthesis to applications.



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